Application Note: 1-Boc-3-(4-Aminophenyl)piperidine as a Privileged Scaffold[1]

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Compound of Interest

Compound Name:	*1-Boc-3-(4-Aminophenyl)piperidine*
CAS No.:	*875798-79-1*
Cat. No.:	*B1521923*

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Executive Summary & Strategic Value

1-Boc-3-(4-Aminophenyl)piperidine (CAS: 875798-79-1) represents a high-value "privileged scaffold" in modern medicinal chemistry.[1] Unlike its structural isomer, 4-anilinopiperidine (associated with opioid pharmacology), the 3-phenylpiperidine core is widely utilized in targeting metabolic enzymes (e.g., DPP-4), GPCRs (e.g., NK1 antagonists), and kinases.[1][2]

Its primary utility lies in its orthogonal functionality:

- The Aniline Handle (

  ): A weak nucleophile available for immediate chemoselective derivatization (amide coupling, reductive amination, or Buchwald-Hartwig cross-coupling).[1][2]

- The Piperidine Nitrogen (

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): Currently masked by the acid-labile Boc group, allowing for late-stage diversification to modulate solubility (LogD) and pharmacokinetic profiles.[1][2]

- Chirality at C3: The molecule possesses a stereocenter at the 3-position.[1] While often supplied as a racemate, the separation of enantiomers (R/S) is a critical step in SAR (Structure-Activity Relationship) optimization to fix the vector of the phenyl ring within a binding pocket.

This guide details the protocols for leveraging this scaffold in Library Synthesis and PROTAC Linker Design.

Chemical Properties & Handling[1][2][3]

Property	Specification	Application Note
CAS Number	875798-79-1	Use for vendor verification (distinct from 4-isomer).
Molecular Weight	276.37 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD).[1][2]
Appearance	Off-white to pale yellow solid	Oxidation of the aniline can cause darkening; store under inert gas.[1]
Solubility	DMSO, MeOH, DCM, EtOAc	Highly soluble in organic solvents; poor water solubility until deprotected.[2]
Storage	2–8°C, Desiccated	Hygroscopic. Keep away from strong acids to prevent premature Boc loss.[1][2]
Safety	Irritant (H315, H319)	Standard PPE required.[1][2] Avoid inhalation of dust.[1][2]

Application I: Orthogonal Library Synthesis

The most robust workflow involves functionalizing the aniline first. The significant nucleophilicity difference between the aniline and the protected piperidine allows for clean transformations

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without competing side reactions.

Workflow Visualization

The following diagram illustrates the divergent synthesis pathways available from this single building block.

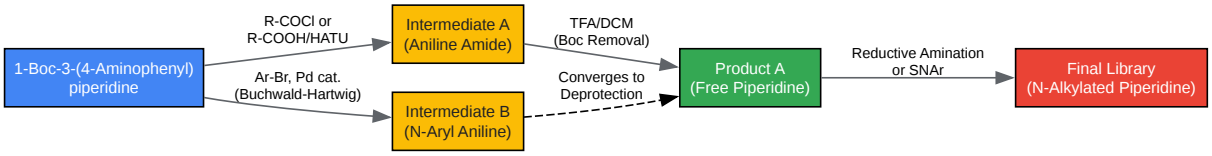

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Figure 1: Divergent synthesis strategy. Path A demonstrates the standard "Inside-Out" synthesis where the core is built on the aniline before releasing the piperidine for solubilizing group attachment.

Experimental Protocols

Protocol A: Chemoselective Amide Coupling (Aniline Functionalization)

Objective: To attach a "warhead" or core scaffold to the aniline nitrogen without affecting the Boc group.[2] Rationale: Anilines are weaker nucleophiles than aliphatic amines.[1][2] Using a strong coupling reagent like HATU ensures high conversion, while the Boc group prevents any interference from the piperidine nitrogen.

Materials:

- **1-Boc-3-(4-Aminophenyl)piperidine** (1.0 eq)[1][3]
- Carboxylic Acid Partner (1.1 eq)[2][3]
- HATU (1.2 eq)[2]
- DIPEA (N,N-Diisopropylethylamine) (3.0 eq)[1][2]

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- DMF (Anhydrous)[2]

Step-by-Step Procedure:

- Preparation: Dissolve the Carboxylic Acid (1.1 eq) in anhydrous DMF (approx. 0.1 M concentration).[1][2]
- Activation: Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir at room temperature for 15 minutes. Observation: The solution may turn slightly yellow.
- Addition: Add **1-Boc-3-(4-Aminophenyl)piperidine** (1.0 eq) to the reaction mixture.
- Reaction: Stir at room temperature for 4–16 hours.
- Monitoring: Monitor by LC-MS. Look for the disappearance of the amine peak (

) and formation of the amide product (

).[2]
- Workup: Dilute with Ethyl Acetate. Wash sequentially with saturated

  , water, and brine.[1][2] Dry over

  and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Boc Deprotection & Salt Formation

Objective: To expose the piperidine nitrogen for secondary functionalization.[1][2] Rationale: TFA is used for rapid cleavage.[1][2] Scavengers are generally not required as the tert-butyl cation is volatile/unreactive toward the phenyl ring in this scaffold.

Step-by-Step Procedure:

- Dissolution: Dissolve the Intermediate (from Protocol A) in DCM (5 mL per mmol).
- Acidification: Add TFA (Trifluoroacetic acid) dropwise (1:4 ratio v/v with DCM).

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- Reaction: Stir at room temperature for 1–2 hours. Validation: LC-MS should show a mass shift of -100 Da.
- Workup (Free Base): Concentrate in vacuo. Redissolve in DCM and wash with saturated .[1][2] Dry and concentrate.
- Workup (Salt): If the product is unstable as a free base, concentrate the TFA/DCM mixture, redissolve in minimal MeOH, and precipitate with diethyl ether to obtain the TFA salt.[2]

Application II: PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), this scaffold serves as a rigidifying linker element.[2] The 3-phenylpiperidine motif introduces a specific vector and conformational constraint that linear alkyl chains cannot provide.[1]

- Aniline Side: Connects to the Target Protein Ligand (via amide/urea).[2]
- Piperidine Side: Connects to the E3 Ligase Ligand (e.g., via alkylation to a Thalidomide derivative).[2]

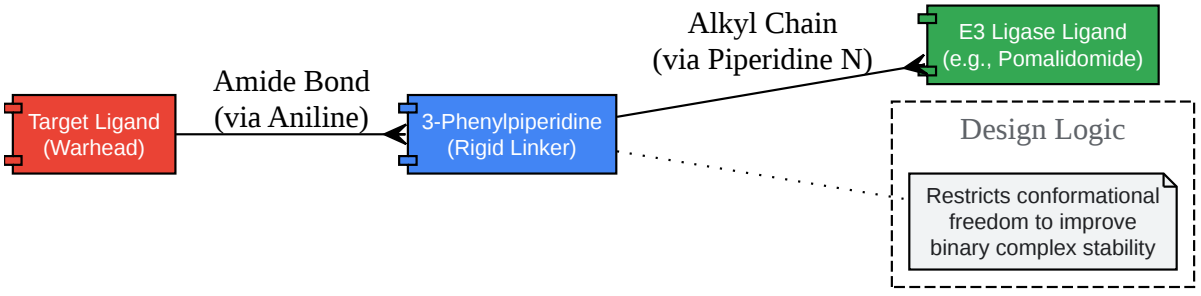

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Figure 2: PROTAC Assembly. The scaffold acts as a rigid connector, reducing the entropic penalty of ternary complex formation.

Quality Control & Troubleshooting

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Issue	Probable Cause	Solution
Low Yield (Amide Coupling)	Aniline oxidation or low nucleophilicity.[1]	Purge solvents with .[1][2] Switch coupling reagent to Ghosez's Reagent (1-Chloro-N,N,2-trimethyl-1-propenylamine) for difficult substrates.[1]
Incomplete Boc Removal	Acid concentration too low.[1][2]	Ensure TFA is at least 20% v/v. If acid-sensitive groups are present, use in Dioxane.[1][2]
Racemization	Harsh conditions on chiral material.[1][2]	If using enantiopure starting material, avoid strong bases and high heat ( ).[1][2] Verify ee% via Chiral HPLC.

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